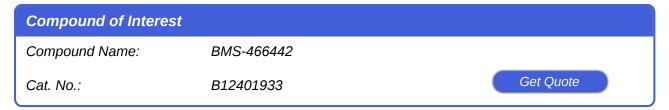




Application Notes and Protocols for D-serine Uptake Assay Using BMS-466442

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-serine is a crucial co-agonist of N-methyl-D-aspartate (NMDA) receptors, playing a vital role in synaptic transmission and plasticity.[1][2] The regulation of extracellular D-serine levels is critical for normal brain function, and its dysregulation has been implicated in various neurological and psychiatric disorders, including schizophrenia.[3][4][5] The alanine-serine-cysteine transporter-1 (Asc-1), also known as SLC7A10, is a key transporter responsible for the uptake and release of D-serine in the brain.[3][4] BMS-466442 is a potent and selective inhibitor of the Asc-1 transporter, making it a valuable pharmacological tool for studying the role of Asc-1 in D-serine homeostasis and its potential as a therapeutic target.[3][6][7][8]

These application notes provide detailed protocols for performing a D-serine uptake assay using **BMS-466442** to characterize its inhibitory activity on the Asc-1 transporter.

Data Presentation Inhibitory Activity of BMS-466442 on Asc-1 Transporter



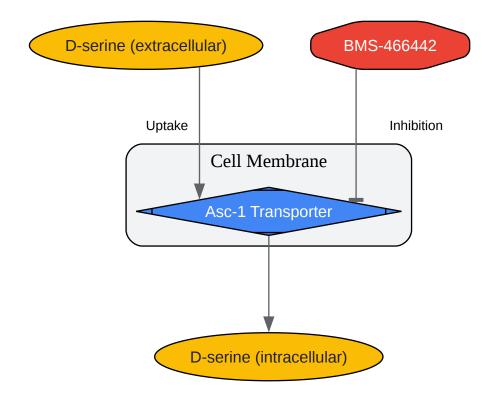
Cell Type/Preparation	IC50 Value (nM)	Reference
HEK293 cells expressing Asc-	11	[6]
Human asc-1 expressing cells	36.8 ± 11.6	[6]
Rat primary cortical cultures	19.7 ± 6.7	[6]
Rat brain synaptosomes ([3H]D-serine uptake)	400	[6]

Note: IC50 values can vary depending on the experimental conditions, including cell type, substrate concentration, and assay format.

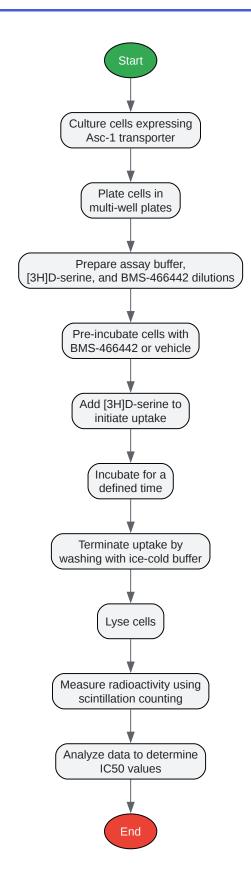
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of D-serine transport via Asc-1 and its inhibition by **BMS-466442**, along with the general workflow for the D-serine uptake assay.









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